

# Essential Guide to the Safe Disposal of BI-4464

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## Compound of Interest

Compound Name: BI-4464

Cat. No.: B606085

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This document provides immediate and essential safety and logistical information for the proper disposal of **BI-4464**, a selective ATP competitive inhibitor of PTK2/FAK. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

**Important Note:** This information is a general guide. Always consult the official Safety Data Sheet (SDS) provided by the manufacturer and adhere to your institution's specific environmental health and safety (EHS) protocols for chemical waste disposal.

## Quantitative Data for BI-4464

For easy reference, the following table summarizes the key quantitative properties of **BI-4464**.

Property	Value	Source(s)
Molecular Formula	C <sub>28</sub> H <sub>28</sub> F <sub>3</sub> N <sub>5</sub> O <sub>4</sub>	--INVALID-LINK--
Molecular Weight	555.55 g/mol	--INVALID-LINK--
CAS Number	1227948-02-8	--INVALID-LINK--
Solubility in DMSO	25 mg/mL (45.0 mM)	--INVALID-LINK--, --INVALID-LINK--
Solubility in Ethanol	13 mg/mL (23.4 mM)	--INVALID-LINK--
Water Solubility	Insoluble	--INVALID-LINK--

## Step-by-Step Disposal Protocol for BI-4464

The following is a generalized procedure for the disposal of **BI-4464**. This protocol is based on standard laboratory practices for handling research-grade chemical compounds.

### 1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves, when handling **BI-4464** and its waste.

### 2. Waste Segregation:

- Solid Waste: Dispose of any solid **BI-4464**, contaminated gloves, weigh boats, or other disposable materials in a dedicated, clearly labeled hazardous waste container for solid chemical waste.
- Liquid Waste:
  - Solutions of **BI-4464** (e.g., in DMSO or ethanol) should be collected in a separate, sealed, and clearly labeled hazardous waste container for flammable liquid waste.
  - Do not mix with aqueous waste streams, as **BI-4464** is insoluble in water.
- Sharps Waste: Any needles, syringes, or other sharps contaminated with **BI-4464** must be disposed of in a designated sharps container for chemical contamination.

### 3. Container Labeling:

- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**BI-4464**," and the primary solvent (e.g., "DMSO solution"). Include the concentration if known.

### 4. Storage of Waste:

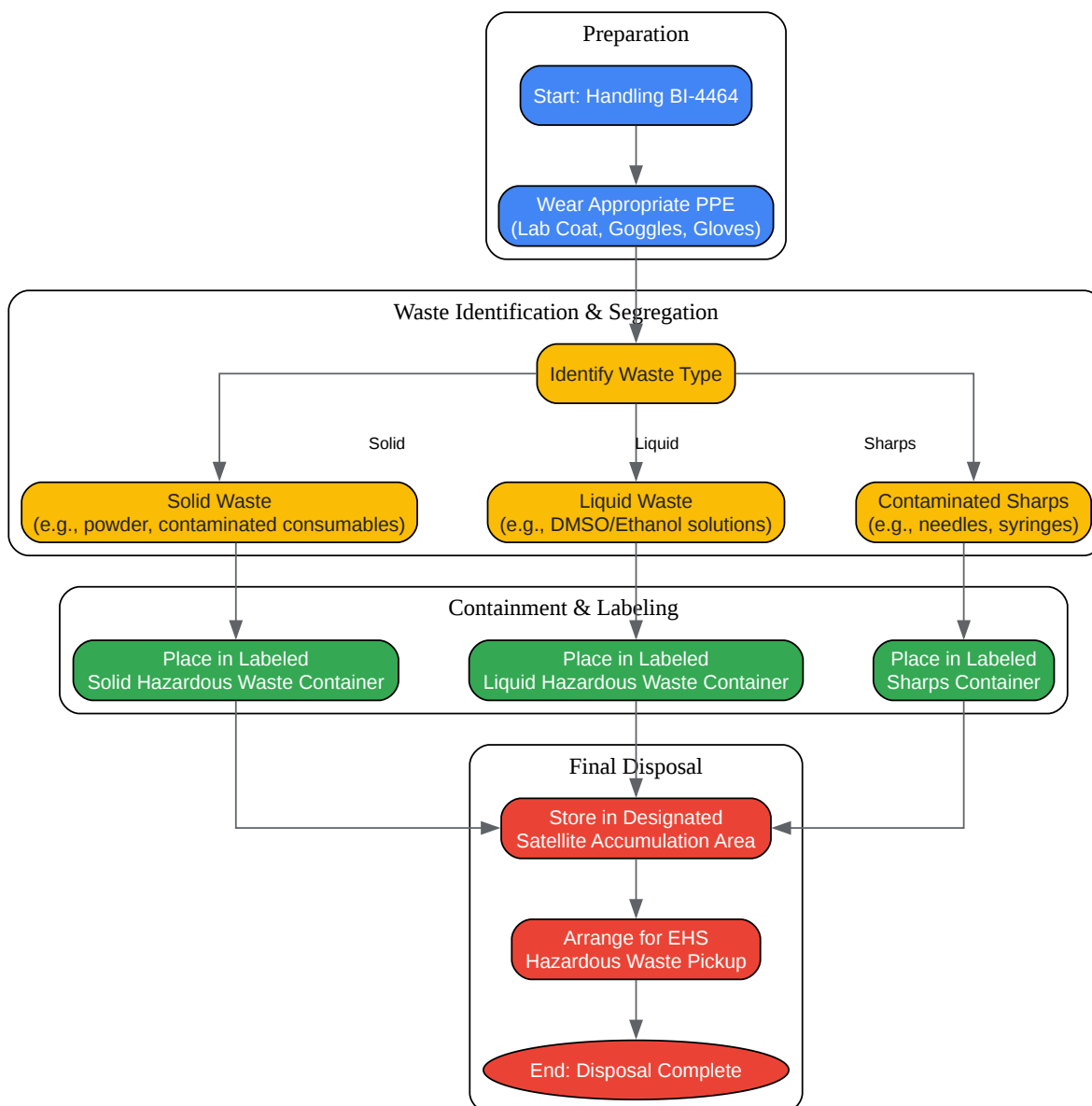
- Store waste containers in a designated, well-ventilated satellite accumulation area away from general laboratory traffic.
- Ensure containers are tightly sealed to prevent leaks or evaporation.

#### 5. Disposal Request:

- When the waste container is full or ready for pickup, follow your institution's EHS procedures to request a hazardous waste pickup. Do not dispose of **BI-4464** down the drain or in regular trash.

## Experimental Workflow for Disposal

The following diagram illustrates the logical steps for the proper disposal of **BI-4464** waste in a laboratory setting.



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